

Application Notes and Protocols for Tirabrutinib Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: Tirabrutinib hydrochloride

Cat. No.: B611381

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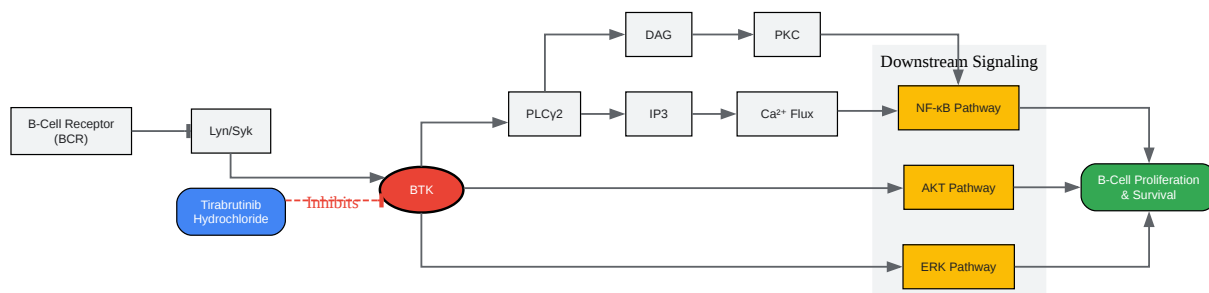
For Researchers, Scientists, and Drug Development Professionals

Introduction

Tirabrutinib hydrochloride, also known as ONO-4059 or GS-4059, is a potent, highly selective, and irreversible second-generation inhibitor of Bruton's Tyrosine Kinase (BTK).^{[1][2][3]} By covalently binding to the cysteine residue Cys481 in the active site of BTK, Tirabrutinib effectively blocks the B-cell receptor (BCR) signaling pathway, which is crucial for B-cell proliferation, activation, and survival.^[1] Its high selectivity for BTK minimizes off-target effects, making it a valuable tool in the research of B-cell malignancies and autoimmune diseases.^{[1][3][4]} This document provides detailed protocols for the preparation of **Tirabrutinib hydrochloride** stock solutions using Dimethyl Sulfoxide (DMSO) for in vitro and in vivo research applications.

Mechanism of Action: BTK Inhibition

Tirabrutinib hydrochloride exerts its therapeutic effects by targeting Bruton's Tyrosine Kinase (BTK), a key enzyme in the B-cell receptor signaling cascade. Upon activation of the BCR, BTK is phosphorylated, initiating a downstream signaling cascade that involves pathways such as NF- κ B, AKT, and ERK.^{[3][5]} These pathways are essential for the proliferation and survival of B-cells. Tirabrutinib irreversibly binds to BTK, preventing its phosphorylation and activation, thereby inhibiting these downstream signals and leading to apoptosis in malignant B-cells.^[1]



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Caption: **Tirabrutinib hydrochloride** inhibits BTK signaling.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Tirabrutinib hydrochloride**.

Parameter	Value	Source(s)
Molecular Weight	490.94 g/mol	[6]
Solubility in DMSO	95 - 98 mg/mL (approx. 193.51 - 199.61 mM)	[2][7]
IC ₅₀ (BTK)	2.2 - 6.8 nM	[7][8][9][10]
Storage (Powder)	-20°C for up to 3 years	[2][7]
Storage (Stock Solution in DMSO)	-80°C for 6 months to 1 year; -20°C for 1 month	[7][8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Tirabrutinib Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution for subsequent dilution to working concentrations for in vitro cell-based assays.

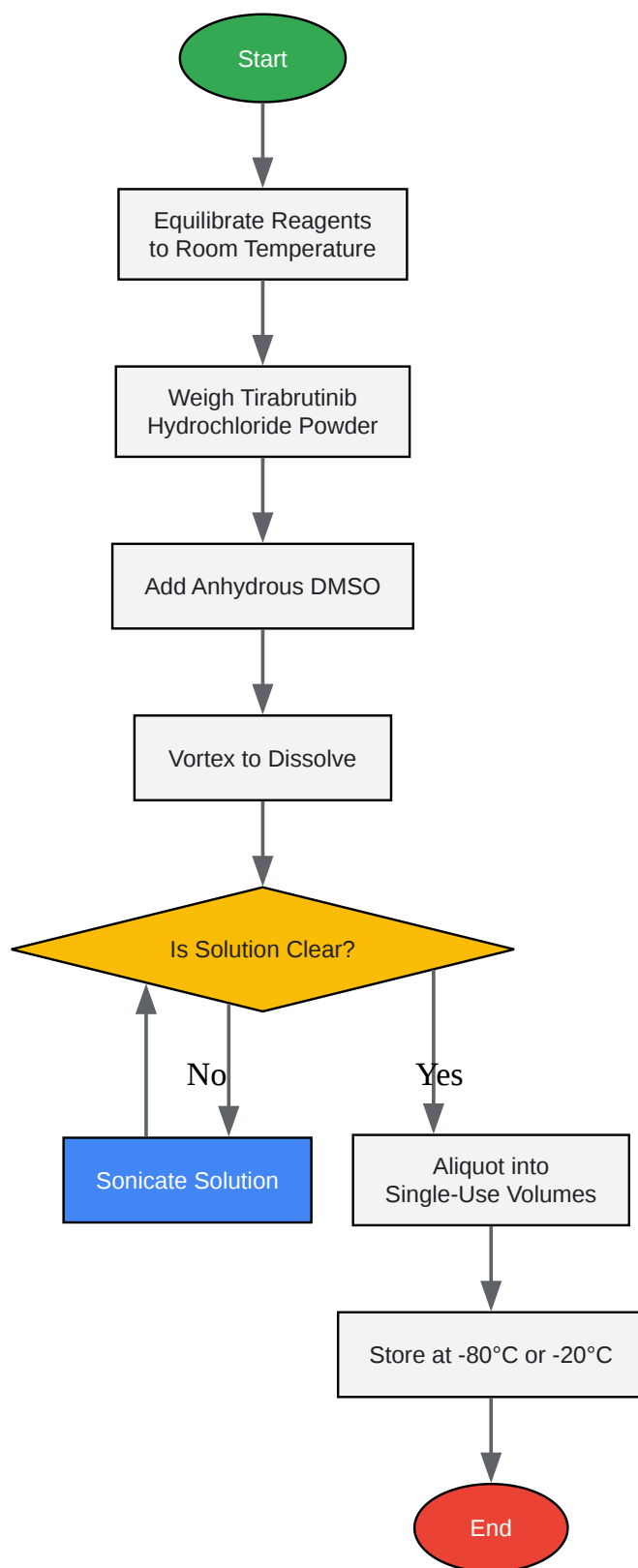
Materials:

- **Tirabrutinib hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)[2]
- Calibrated pipettes and sterile filter tips

Procedure:

- **Pre-warming:** Allow the **Tirabrutinib hydrochloride** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Tirabrutinib hydrochloride** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM). It is recommended to use fresh DMSO as absorbed moisture can reduce the solubility of the compound.[7]
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (Recommended):** If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[2] Visually inspect the solution to ensure it is clear and free of particulates.

- Sterilization (Optional): If required for your specific application, the stock solution can be sterilized by passing it through a 0.22 μm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[8] Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[7][8]}



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Caption: Workflow for Tirabrutinib stock solution preparation.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the high-concentration DMSO stock solution into an aqueous medium for cell-based assays.

Materials:

- **Tirabrutinib hydrochloride** stock solution in DMSO
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile filter tips

Procedure:

- **Thawing Stock Solution:** Thaw a single aliquot of the **Tirabrutinib hydrochloride** stock solution at room temperature.
- **Intermediate Dilution (Recommended):** To avoid precipitation, it is advisable to perform an intermediate dilution of the stock solution in DMSO before adding it to the aqueous medium. [2] For example, dilute a 10 mM stock solution to 1 mM in DMSO.
- **Final Dilution:** Add the required volume of the intermediate or stock solution to the pre-warmed (37°C) cell culture medium or PBS to achieve the final desired working concentration. [2] It is recommended that the final concentration of DMSO in the cell culture medium be kept below 0.5% to minimize solvent-induced cytotoxicity.
- **Mixing:** Mix the working solution thoroughly by gentle pipetting or inverting the tube.
- **Immediate Use:** Use the freshly prepared working solution immediately for your experiments. Aqueous solutions of **Tirabrutinib hydrochloride** are not recommended for storage.

Safety Precautions:

- **Tirabrutinib hydrochloride** is a potent compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[11]
- Work in a well-ventilated area or a chemical fume hood.[11]
- Refer to the Safety Data Sheet (SDS) for complete safety information.[11][12]

Disclaimer: These protocols are intended for research use only and should be performed by trained professionals. The specific concentrations and conditions may need to be optimized for your particular cell lines and experimental setup.

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